

safety and handling precautions for Tert-butyl 3-acetylphenylcarbamate

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Compound of Interest

Compound Name: *Tert-butyl 3-acetylphenylcarbamate*

Cat. No.: *B152993*

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An In-Depth Technical Guide to the Safe Handling of **Tert-butyl 3-acetylphenylcarbamate**

Abstract

This technical guide provides a comprehensive overview of the essential safety and handling protocols for **Tert-butyl 3-acetylphenylcarbamate** (CAS No. 79537-70-5). Designed for researchers, scientists, and drug development professionals, this document synthesizes critical data from safety data sheets and chemical databases to establish a framework for risk mitigation. The guide details the compound's chemical properties, outlines its GHS hazard classification, and provides actionable, step-by-step procedures for safe handling, storage, disposal, and emergency response. The causality behind each procedural recommendation is explained to foster a deeper understanding of safety principles in a laboratory setting. All protocols are presented as self-validating systems, integrating risk assessment as a foundational step.

Section 1: Compound Identification and Properties

Tert-butyl 3-acetylphenylcarbamate is a solid organic compound often utilized as an intermediate in chemical synthesis. A precise understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Source
CAS Number	79537-70-5	[1]
Molecular Formula	C ₁₃ H ₁₇ NO ₃	[1]
Molecular Weight	235.28 g/mol	[1]
Physical Form	Solid	
Boiling Point	310.2°C at 760 mmHg	
Storage Temperature	Room Temperature	

Section 2: Hazard Identification and GHS Classification

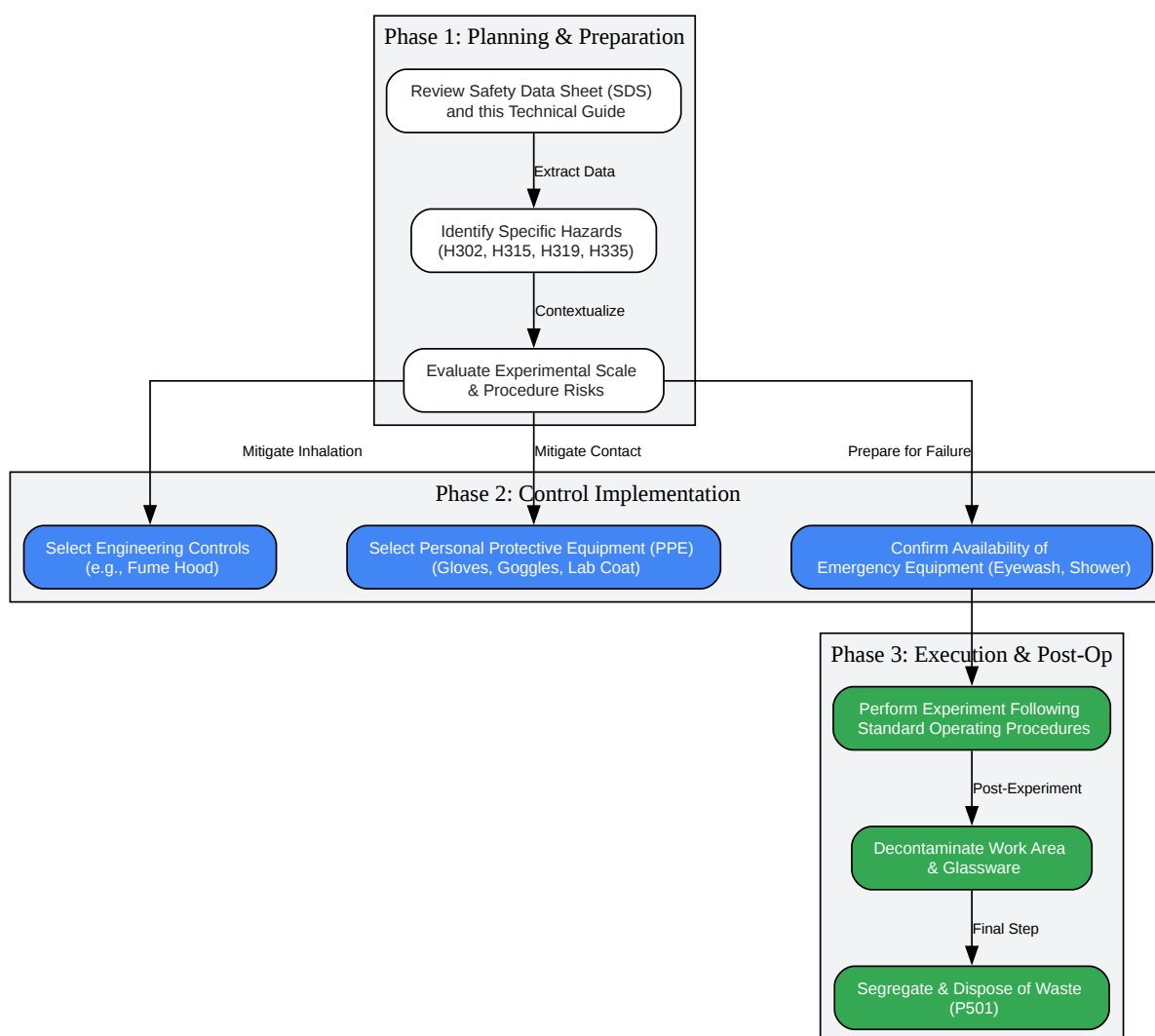
According to the Globally Harmonized System (GHS), **Tert-butyl 3-acetylphenylcarbamate** is classified as a hazardous substance requiring specific handling precautions. The primary risks are associated with irritation and acute toxicity if improperly handled.

GHS Classification	Details	Source
Pictogram	GHS07: Exclamation Mark	
Signal Word	Warning	
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[1][2]
Precautionary Statements	Prevention: P261, P264, P270, P271, P280 Response: P302+P352, P304+P340, P305+P351+P338, P312, P330, P337+P313, P362+P364 Storage: P403+P233, P405 Disposal: P501	[2]

The carbamate functional group can interact with biological systems, and the compound's particulate nature as a solid presents an inhalation risk. These classifications mandate the use of engineering controls and personal protective equipment to create a barrier between the researcher and the chemical.

Section 3: Risk Assessment and Mitigation Workflow

A foundational principle of laboratory safety is a proactive approach to risk management. Before handling **Tert-butyl 3-acetylphenylcarbamate**, a systematic risk assessment must be performed. This workflow ensures that all hazards are identified and appropriate controls are implemented, creating a self-validating safety system for every experiment.



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Caption: A logical workflow for risk assessment and mitigation before, during, and after handling the compound.

Section 4: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to the following SOPs is mandatory to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary engineering control is a properly functioning chemical fume hood. This is non-negotiable.

- Rationale: The H335 "May cause respiratory irritation" classification necessitates that all weighing and handling of the solid compound be performed within a fume hood.^[2] This control captures airborne dust and particles at the source, preventing inhalation, which is a primary route of exposure.^{[1][2]}

Personal Protective Equipment (PPE)

Appropriate PPE creates a direct barrier against skin and eye contact. The following table outlines the minimum required PPE.

Protection Type	Specification	Rationale and Source
Eye/Face Protection	Chemical safety goggles with side shields (meeting EN166 or ANSI Z87.1 standards).	Protects against accidental splashes and airborne dust, mitigating the risk of serious eye irritation (H319).[2][3]
Skin Protection	Nitrile or neoprene protective gloves. A long-sleeved lab coat.	Prevents direct skin contact, addressing the H315 "Causes skin irritation" hazard. Contaminated clothing must be removed and washed before reuse.[2][3]
Respiratory Protection	Not required if handled exclusively within a fume hood.	If a fume hood is not available or if dust generation is unavoidable, a NIOSH-approved respirator with a particulate filter is required to address the H335 hazard.[3][4]

Hygiene Practices

Good personal hygiene is a critical secondary control measure.

- **Hand Washing:** Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory (P264).[2] This prevents accidental ingestion from hand-to-mouth contact.
- **No Consumables:** Do not eat, drink, or smoke in areas where this chemical is handled or stored (P270). This is a fundamental rule to prevent the primary risk of ingestion (H302).

Section 5: Storage and Disposal Protocols

Conditions for Safe Storage

Proper storage is essential for maintaining chemical integrity and preventing accidental exposure.

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place (P403+P233).[2][3]
- Location: Store locked up (P405) and away from incompatible materials, such as strong oxidizing agents.[2][3] Incompatible materials could react with the compound, potentially leading to decomposition and the release of hazardous byproducts like nitrogen oxides.[3]

Waste Disposal

All waste containing **Tert-butyl 3-acetylphenylcarbamate** must be treated as hazardous.

- Procedure: Dispose of contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations (P501).[2]
- Causality: Improper disposal could lead to environmental contamination. Carbamate-containing compounds should not enter drains or waterways.[1][2]

Section 6: Emergency Procedures

Rapid and correct response to an emergency can significantly reduce the severity of an incident.

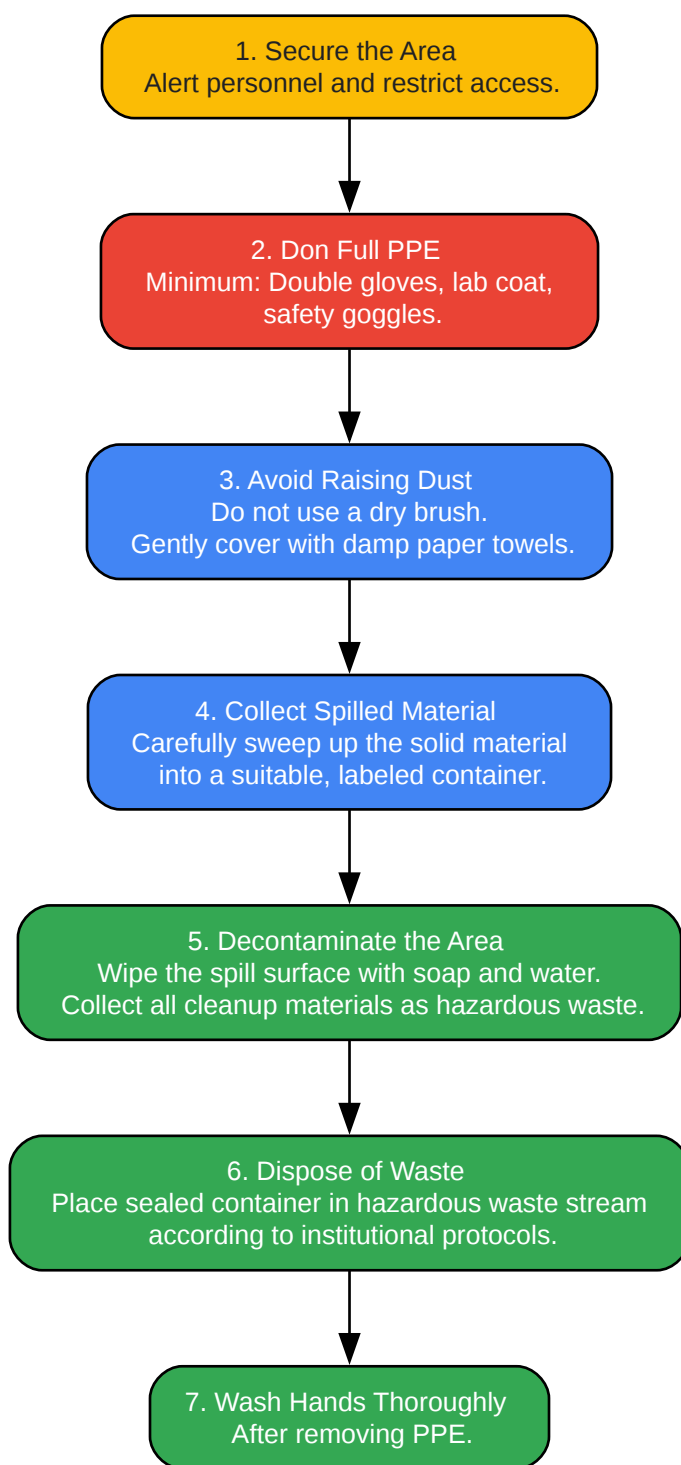
First-Aid Measures

The following table summarizes the immediate first-aid steps to be taken in case of exposure. Medical attention should always be sought.

Exposure Route	First-Aid Protocol	Source
Inhalation	Remove the person to fresh air and keep them at rest in a position comfortable for breathing (P304+P340). If not breathing, provide artificial respiration. Seek immediate medical attention.	[1] [2] [3]
Skin Contact	Immediately wash the affected area with plenty of soap and water (P302+P352). Remove contaminated clothing (P362+P364). If skin irritation persists, seek medical attention.	[1] [2] [3]
Eye Contact	Rinse cautiously with water for several minutes (P305+P351+P338). Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice (P337+P313).	[1] [2] [3]
Ingestion	Rinse mouth with water (P330). Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor immediately.	[1] [3]

Accidental Release and Spill Cleanup

For a small-scale laboratory spill, follow this procedure:



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Caption: Step-by-step protocol for the safe cleanup of a small laboratory spill.

Conclusion

Tert-butyl 3-acetylphenylcarbamate is a valuable research chemical that can be handled safely when its hazards are understood and respected. The core principles for its safe use are the consistent application of engineering controls (fume hood), the mandatory use of appropriate PPE, and adherence to established protocols for handling, storage, and disposal. This guide serves as a technical resource to empower researchers to work safely and effectively. It must be used in conjunction with a thorough, site-specific risk assessment and all institutional safety policies.

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